

Introduction: Understanding the Profile of 2-Fluoro-1-(4-fluorophenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Fluoro-1-(4-fluorophenyl)ethanone

CAS No.: 369-41-5

Cat. No.: B3132463

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2-Fluoro-1-(4-fluorophenyl)ethanone is a halogenated aromatic ketone of increasing interest in medicinal chemistry and drug development. Its utility as a synthetic intermediate stems from the unique electronic properties conferred by the fluorine substituents. The presence of an α -fluoro group can significantly alter the reactivity of the carbonyl group, making it a valuable building block for more complex molecules.^[1] However, these same properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide provides a detailed overview of the known and anticipated hazards associated with **2-Fluoro-1-(4-fluorophenyl)ethanone**, outlines best practices for its safe handling and storage, and details emergency procedures.

Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of a substance is the foundation of its safe handling. While specific, experimentally determined data for **2-Fluoro-1-**

(4-fluorophenyl)ethanone is limited, the properties of its close analog, 1-(4-fluorophenyl)ethanone, provide a useful reference point.

Property	Value (for 1-(4-fluorophenyl)ethanone)	Source
Molecular Formula	C ₈ H ₇ FO	[2][3]
Molecular Weight	138.14 g/mol	[2][3]
Appearance	Clear, colorless to slightly yellow liquid	[4]
Boiling Point	196 °C	[4]
Flash Point	71 °C	[4][5]
Density	1.138 g/cm ³ at 25 °C	[6]

Hazard Identification and GHS Classification

While a specific GHS classification for **2-Fluoro-1-(4-fluorophenyl)ethanone** is not available, the classifications for its structural isomers and related compounds indicate several potential hazards. The primary hazards are associated with irritation and potential combustibility.

Based on data for analogous compounds, the following GHS classifications should be anticipated:

- Skin Irritation (Category 2)[5][7]
- Serious Eye Irritation (Category 2)[5][7]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[5]
- Flammable Liquids (Category 4) / Combustible Liquid[4][5]

It is also crucial to recognize the general hazards associated with α -fluoroketones. These compounds can be reactive electrophiles.[1] Furthermore, metabolism of some fluorinated compounds can potentially lead to the formation of toxic byproducts such as fluoroacetic acid.
[8]

Exposure Controls and Personal Protective Equipment (PPE)

A robust defense against chemical exposure relies on a multi-layered approach, starting with engineering controls and supplemented by appropriate personal protective equipment.

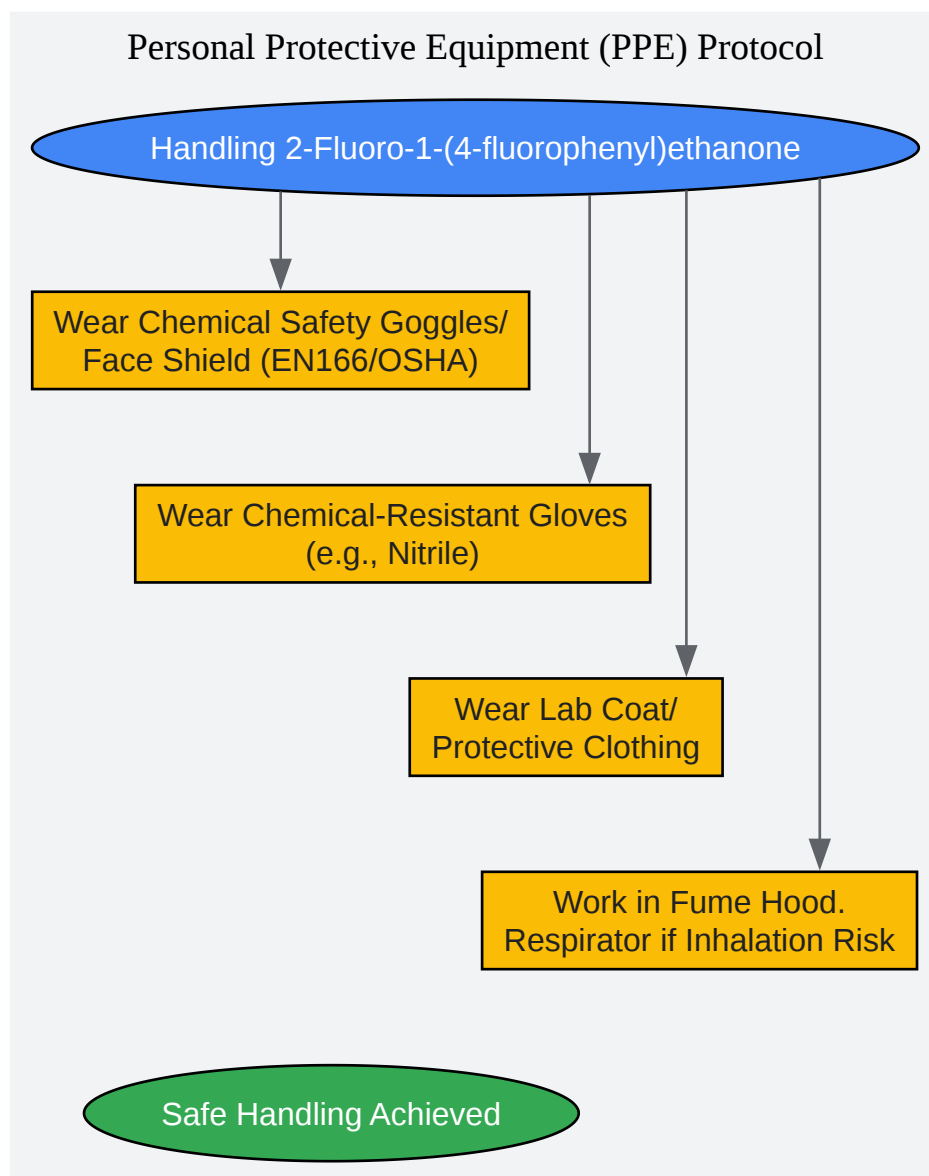
Engineering Controls

- Ventilation: All work with **2-Fluoro-1-(4-fluorophenyl)ethanone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[9]
- Safety Showers and Eyewash Stations: Ensure that safety showers and eyewash stations are readily accessible and in good working order.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Fluoro-1-(4-fluorophenyl)ethanone**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Nitrile or neoprene gloves are generally recommended. Inspect gloves for any signs of degradation or perforation before use.
 - Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: Under normal handling conditions within a fume hood, respiratory protection may not be necessary. However, if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge should be used.



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Caption: Mandatory PPE for handling **2-Fluoro-1-(4-fluorophenyl)ethanone**.

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risks.

Handling

- Avoid contact with skin, eyes, and clothing.[4]

- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from sources of ignition, heat, sparks, and open flames.[4]
- Use non-sparking tools.[9]
- Handle under an inert atmosphere if the compound is sensitive to air or moisture.

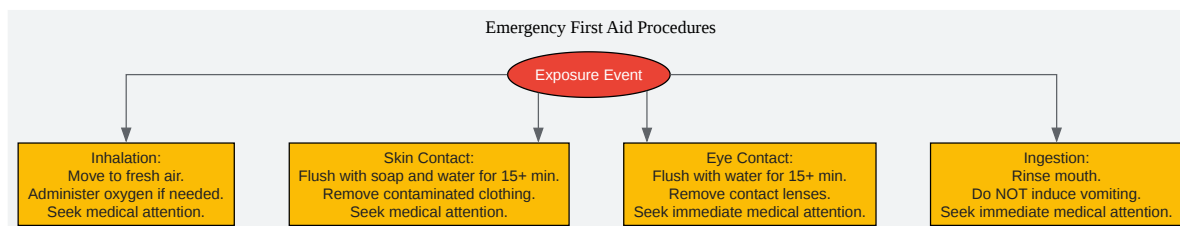
Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[6][7]
- Store in a designated area for flammable or combustible liquids, if applicable.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][9]
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]



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Caption: First aid response to exposure incidents.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: The compound is combustible.[4] In a fire, it may decompose to produce hazardous substances, including carbon monoxide, carbon dioxide, and hydrogen fluoride. [6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 4. Ensure adequate ventilation. Remove all sources of ignition.[9]
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable, labeled container

for disposal.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[6]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents. [6][7]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and hydrogen fluoride.[6]

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties of **2-Fluoro-1-(4-fluorophenyl)ethanone** have not been fully investigated. As with many fluorinated organic compounds, there is a potential for toxicity. The metabolism of α -fluoroketones should be considered, as it could potentially lead to the in vivo formation of toxic metabolites.[8]
- Ecological Information: The ecotoxicological effects have not been determined. It is important to prevent its release into the environment.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. This compound may be classified as hazardous waste. Contact a licensed professional waste disposal service to ensure proper disposal. Do not allow this material to enter drains or sewers.

Conclusion

2-Fluoro-1-(4-fluorophenyl)ethanone is a valuable compound for chemical synthesis, but it requires careful and informed handling. By understanding its potential hazards, implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to safe handling and storage practices, researchers can work with this compound

safely and effectively. Always consult the most up-to-date safety information and exercise caution when handling any chemical with an incompletely characterized safety profile.

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- To cite this document: BenchChem. [Introduction: Understanding the Profile of 2-Fluoro-1-(4-fluorophenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3132463/docs#introduction-understanding-the-profile-of-2-fluoro-1-4-fluorophenyl-ethanone>]

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